

Comparative risk assessment of Dimethoate and alternative insecticides to pollinators

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Compound of Interest

Compound Name: Dimethoate

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A Comparative Risk Assessment of **Dimethoate** and Alternative Insecticides to Pollinators

Introduction

The global decline in pollinator populations, crucial for both ecosystem health and agricultural productivity, has been significantly linked to the use of pesticides.[1] **Dimethoate**, a broad-spectrum organophosphate insecticide, has been widely used for its efficacy against a range of pests.[2][3] However, its high toxicity to non-target organisms, including pollinators, has necessitated the development and use of alternative insecticides.[2][4] This guide provides a comparative risk assessment of **dimethoate** and several classes of alternative insecticides, including neonicotinoids, sulfoximines, butenolides, and diamides. The assessment is based on their mode of action, acute and chronic toxicity, and sub-lethal effects on pollinators, supported by experimental data and methodologies.

Insecticide Profiles and Modes of Action

Dimethoate (Organophosphate)

Dimethoate is a systemic and contact insecticide that functions by inhibiting the acetylcholinesterase (AChE) enzyme in the nervous system of insects.[2][3][5] This inhibition leads to an accumulation of the neurotransmitter acetylcholine, causing continuous nerve stimulation, paralysis, and eventual death.[2][3] It is effective against a wide range of sucking and chewing insects.[2]

Alternative Insecticides

Several classes of insecticides have been introduced as alternatives to organophosphates like **dimethoate**. These alternatives often present different modes of action and, consequently, different risk profiles for pollinators.

- **Neonicotinoids** (e.g., Acetamiprid, Imidacloprid): These are systemic insecticides that act as agonists of the nicotinic acetylcholine receptors (nAChRs) in the insect central nervous system.^{[5][6]} This leads to overstimulation of the nerve cells, resulting in paralysis and death.^[5] While some neonicotinoids like acetamiprid are considered to have lower toxicity to bees compared to others in the same class, they are still a subject of concern.^{[7][8][9][10]}
- **Sulfoximines** (e.g., Sulfoxaflor): This class of insecticides also targets the nAChRs but is classified separately from neonicotinoids.^{[11][12]} Sulfoxaflor is a systemic insecticide effective against sap-feeding insects.^{[11][13]} Despite being marketed as a safer alternative, studies have shown its high toxicity to bees.^{[11][13][14][15]}
- **Butenolides** (e.g., Flupyradifurone): Flupyradifurone is another systemic insecticide that acts as a nAChR agonist.^{[16][17]} It is promoted as being "bee-safe," but research indicates potential for harm, especially in combination with other pesticides like fungicides.^{[17][18]} Sub-lethal effects on bee behavior and immunity have also been documented.^{[19][20]}
- **Diamides** (e.g., Cyantraniliprole): This class of insecticides has a distinct mode of action, activating the ryanodine receptors in insect muscle cells.^[21] This leads to an uncontrolled release of calcium, causing muscle contraction, paralysis, and death.^[21] Cyantraniliprole is a systemic insecticide and is considered highly toxic to bees.^{[21][22]}

Comparative Toxicity to Pollinators

The risk of an insecticide to pollinators is assessed through various toxicity studies, including acute, chronic, and sub-lethal effect evaluations.

Acute Toxicity

Acute toxicity is typically measured as the median lethal dose (LD50), the dose required to kill 50% of a test population within a specified time. The following table summarizes the acute

contact and oral LD50 values for **dimethoate** and its alternatives in honey bees (*Apis mellifera*).

Insecticide Class	Active Ingredient	Type	Honey Bee Acute Contact LD50 (μg/bee)	Honey Bee Acute Oral LD50 (μg/bee)	Toxicity Classification
Organophosphate	Dimethoate	Systemic & Contact	0.038 - 0.1[23][24]	0.126[25]	Highly Toxic
Neonicotinoid	Acetamiprid	Systemic	7.1[26]	-	Moderately to Highly Toxic (synergistic effects)[26]
Neonicotinoid	Imidacloprid	Systemic	0.018[26]	0.005[27]	Highly Toxic
Sulfoximine	Sulfoxaflor	Systemic	0.379[28]	0.146[28]	Highly Toxic
Butenolide	Flupyradifurone	Systemic	>100[16]	1.2[16]	Low to Moderate Acute Toxicity
Diamide	Cyantraniliprole	Systemic	0.63 - 2.78[29]	0.116 - 0.92[22][29]	Highly Toxic

Chronic and Larval Toxicity

Chronic exposure to low doses of pesticides can have significant impacts on pollinator health. Larval stages are also vulnerable to pesticide residues brought back to the hive.

Insecticide	Species	Exposure Type	Endpoint	Value (µg/larva)
Cyantraniliprole	Apis mellifera	Acute	LD50	0.047[30]
Cyantraniliprole	Apis mellifera	Chronic	LD50	0.064[30]
Sulfoxaflor	Apis mellifera	Acute	LD50	11.404[30]
Sulfoxaflor	Apis mellifera	Chronic	LD50	0.212[30]

Sub-lethal Effects

Even at concentrations that are not acutely lethal, insecticides can have a range of sub-lethal effects on pollinators, impacting their behavior, physiology, and overall colony health.[31][32][33]

- **Dimethoate:** Sub-lethal exposure can impair learning and memory in bees.
- **Neonicotinoids:** Sub-lethal doses have been shown to impair foraging behavior, navigation, immune response, and reproductive success in bees.[1][27][31]
- **Sulfoxaflor:** Sub-lethal exposure can negatively impact reproductive success in bumblebees and cause histological changes in the brain, hypopharyngeal glands, and midgut of honey bees.[15]
- **Flupyradifurone:** Sub-lethal exposure can impair taste, learning, and motor skills in honey bees.[16][19] Synergistic effects with fungicides can increase bee mortality and abnormal behaviors.[17][18]
- **Cyantraniliprole:** Chronic sub-lethal exposure is a concern due to its systemic nature and persistence in pollen and nectar.[21]

Experimental Protocols

Standardized protocols are essential for the comparative assessment of pesticide toxicity.

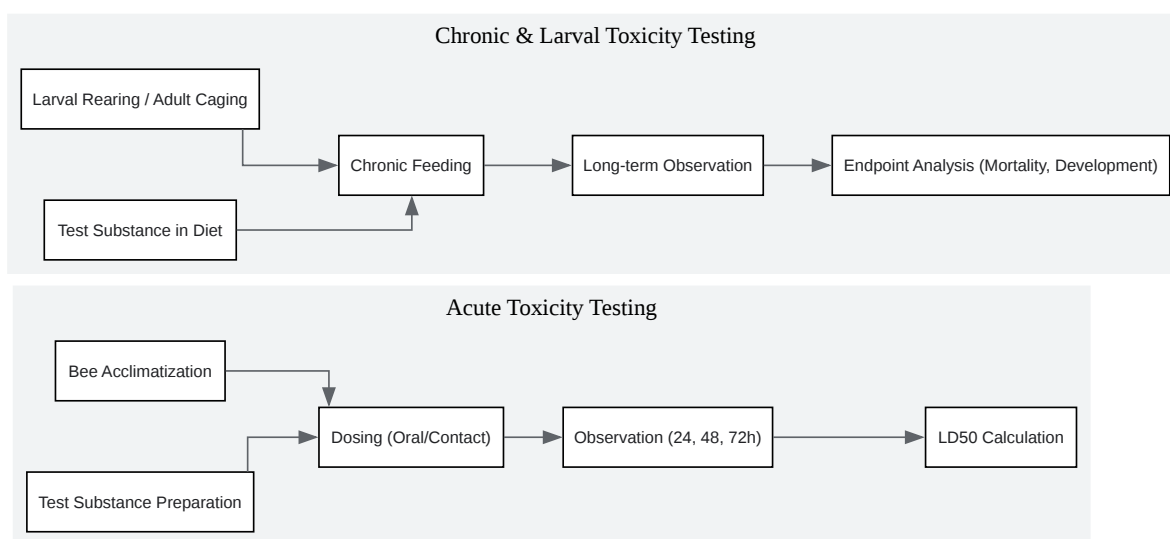
Acute Toxicity Testing

Acute oral and contact toxicity tests for honey bees are typically conducted following the OECD Guidelines 213 (Oral) and 214 (Contact).

- Oral Toxicity (OECD 213): Bees are starved for a short period and then individually fed a known dose of the test substance in a sucrose solution. Mortality is recorded at 24, 48, and 72 hours.
- Contact Toxicity (OECD 214): The test substance, dissolved in a volatile solvent, is applied directly to the dorsal thorax of the bees. Mortality is recorded at 24, 48, and 72 hours.

Chronic and Larval Toxicity Testing

- Chronic Toxicity (10-day feeding test): This involves feeding caged adult bees a sucrose solution containing the test substance for 10 days, with mortality and food consumption recorded daily.
- Larval Toxicity (in vitro): Honey bee larvae are reared in the laboratory and fed a diet containing the test substance over several days. Effects on larval development and mortality are observed.[\[20\]](#)[\[30\]](#)

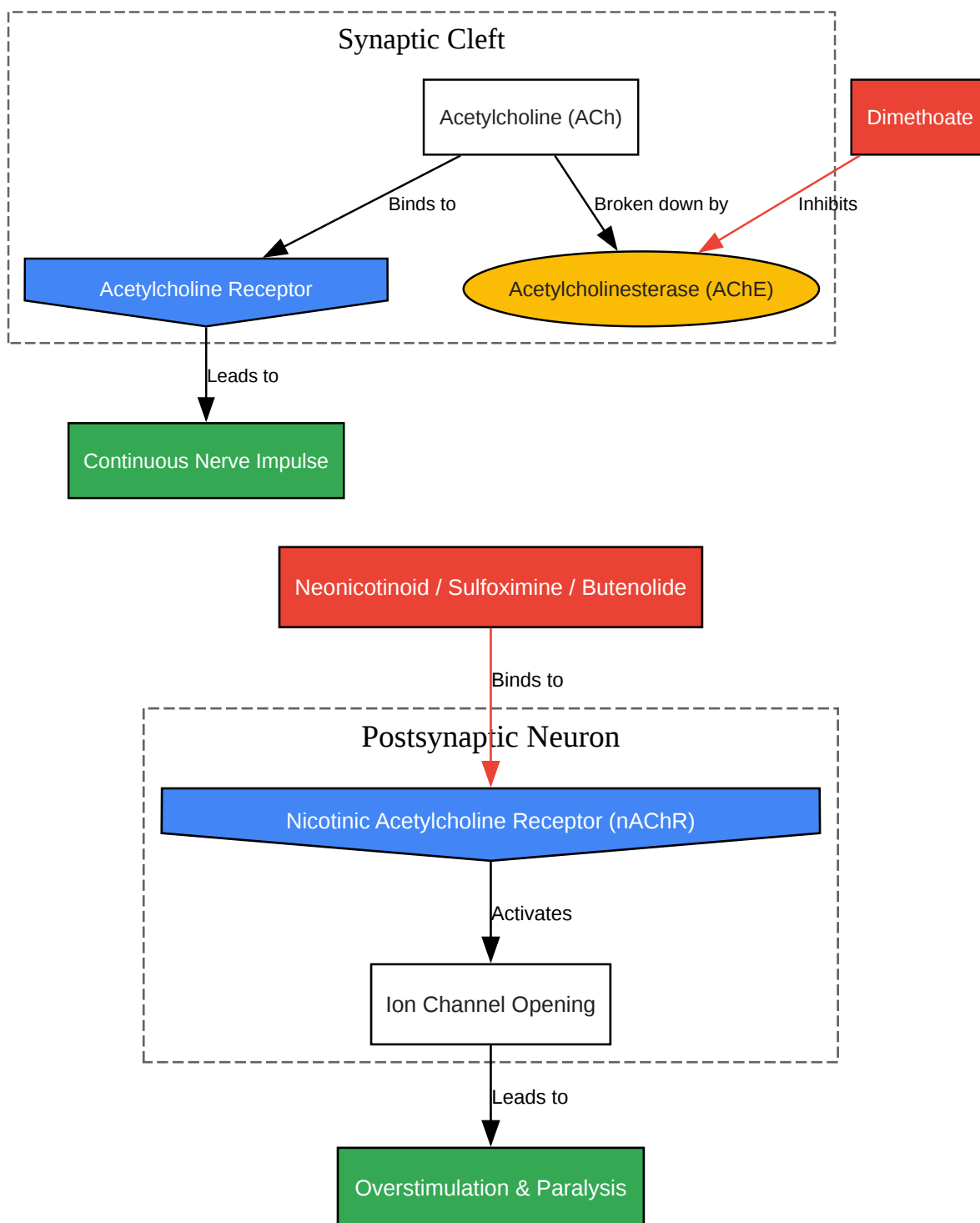


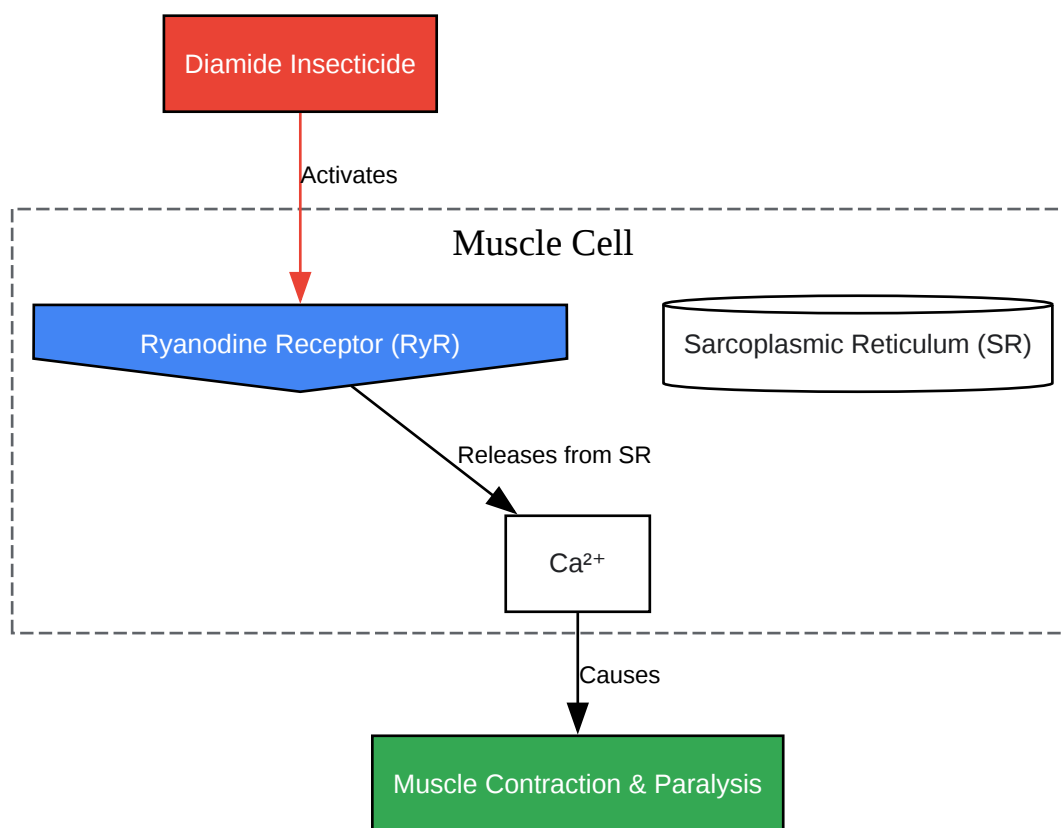
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Workflow for bee toxicity testing.

Signaling Pathways

The following diagrams illustrate the different modes of action of **dimethoate** and its alternatives at the cellular level.





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References

- 1. The Sublethal Effects of Neonicotinoids on Honeybees - PMC [pmc.ncbi.nlm.nih.gov]
- 2. How Dimethoate Provides Effective Systemic Control Against Crop Pests [jindunchemical.com]
- 3. Exploring the Effects and Uses of Dimethoate Insecticide in Agriculture and Pest Management [cnagrochem.com]
- 4. aph.gov.au [aph.gov.au]
- 5. Dimethoate | Organophosphate, Pesticide, Insecticide | Britannica [britannica.com]

- 6. mda.state.mn.us [mda.state.mn.us]
- 7. agribusinessglobal.com [agribusinessglobal.com]
- 8. dadant.com [dadant.com]
- 9. Exposure and risk assessment of acetamiprid in honey bee colonies under a real exposure scenario in Eucalyptus sp. landscapes - PMC [pmc.ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
- 11. biologicaldiversity.org [biologicaldiversity.org]
- 12. researchgate.net [researchgate.net]
- 13. epa.gov [epa.gov]
- 14. Sulfoxaflor and flupyradifurone more toxic to bees than expected | PAN Europe [pan-europe.info]
- 15. Sulfoxaflor influences the biochemical and histological changes on honeybees (*Apis mellifera* L.) - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Flupyradifurone - Wikipedia [en.wikipedia.org]
- 17. beyondpesticides.org [beyondpesticides.org]
- 18. newsweek.com [newsweek.com]
- 19. Butenolide Insecticide Flupyradifurone Affects Honey Bee Worker Antiviral Immunity and Survival - PMC [pmc.ncbi.nlm.nih.gov]
- 20. mdpi.com [mdpi.com]
- 21. apiservices.biz [apiservices.biz]
- 22. xerces.org [xerces.org]
- 23. pesticidecert.cfans.umn.edu [pesticidecert.cfans.umn.edu]
- 24. Interspecific sensitivity of bees towards dimethoate and implications for environmental risk assessment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. Overlapping exposure effects of pathogen and dimethoate on honeybee (*Apis mellifera* Linnaeus) metabolic rate and longevity - PMC [pmc.ncbi.nlm.nih.gov]
- 26. Acetamiprid and thiacloprid can be as toxic to honey bees as imidacloprid and thiamethoxam | Bird decline, insect decline and neonicotinoids [farmlandbirds.net]
- 27. extension.psu.edu [extension.psu.edu]
- 28. Pesticides & Bee Toxicity | Minnesota Department of Agriculture [mda.state.mn.us]
- 29. cabidigitallibrary.org [cabidigitallibrary.org]

- 30. Assessment of acute and chronic toxicity of cyantraniliprole and sulfoxaflor on honey bee (*Apis mellifera*) larvae - PubMed [pubmed.ncbi.nlm.nih.gov]
- 31. sciencedaily.com [sciencedaily.com]
- 32. researchgate.net [researchgate.net]
- 33. researchgate.net [researchgate.net]
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